# An In-depth Technical Guide to 4-Methyl-L-phenylalanine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Methyl-L-phenylalanine* |
| *CAS No.:* | *7758-37-4* |
| *Cat. No.:* | *B1345941* |

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## Introduction: Expanding the Proteomic Alphabet

In the landscape of modern biochemistry and drug development, the twenty canonical amino acids, the fundamental building blocks of proteins, often represent a starting point rather than a final destination. The strategic incorporation of unnatural amino acids (UAAs) into protein structures has emerged as a transformative technology, enabling the introduction of novel chemical functionalities, biophysical probes, and therapeutic moieties.[1][2][3] This guide focuses on a particularly valuable UAA, **4-Methyl-L-phenylalanine**, a synthetic derivative of L-phenylalanine.[4] Its unique structural and chemical properties have positioned it as a critical tool for researchers and scientists in protein engineering, drug discovery, and structural biology.[4][5]

This document serves as a comprehensive technical resource for professionals in the field, providing in-depth information on the physicochemical properties, synthesis, and diverse applications of **4-Methyl-L-phenylalanine**. We will delve into the causality behind its utility in various experimental contexts and provide actionable protocols for its incorporation into protein scaffolds.

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# Physicochemical Properties and Structural Significance

**4-Methyl-L-phenylalanine**, also known as (S)-2-Amino-3-(4-methylphenyl)propanoic acid, is an analogue of the essential amino acid L-phenylalanine.[5] The key distinction lies in the addition of a methyl group at the para-position of the phenyl ring. This seemingly minor modification imparts significant and advantageous properties to the molecule and, by extension, to the peptides and proteins into which it is incorporated.[5]

## Core Physicochemical Data

| Property | Value | Source(s) |
|---|---|---|
| CAS Number | 1991-87-3 | [5][6] |
| Molecular Formula | C10H13NO2 | [5][6] |
| Molecular Weight | 179.22 g/mol | [6] |
| Appearance | White to off-white powder | [5][7] |
| Melting Point | 243 - 250 °C | [5] |
| Purity | ≥ 98% (HPLC) | [5] |
| Storage Conditions | 0 - 8 °C | [5] |

## The Influence of the Methyl Group

The para-methyl group on the phenyl ring is the cornerstone of **4-Methyl-L-phenylalanine**'s utility. This addition influences several key characteristics:

- Enhanced Hydrophobicity: The methyl group increases the hydrophobicity of the side chain compared to native phenylalanine. This property can be leveraged to modulate protein folding, stability, and protein-protein interactions.[5] In peptide synthesis, this enhanced hydrophobicity can improve the stability and solubility of the resulting peptides.[8]

- Steric Bulk and Conformational Stability: The methyl group introduces additional steric bulk, which can influence the conformational stability of peptides and proteins.[5] This allows for the fine-tuning of protein structure and function.

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- Probing Aromatic Interactions: As a structural analogue of phenylalanine, it serves as an excellent probe for studying cation-π and other aromatic interactions within protein structures without introducing a significant electronic perturbation.

## Synthesis and Quality Control

The synthesis of **4-Methyl-L-phenylalanine** and its derivatives is a critical aspect of its application. While various synthetic routes exist, a common approach involves the modification of L-phenylalanine or its precursors. For instance, a synthetic pathway can be envisioned starting from L-phenylalanine, involving nitration to yield 4-nitro-L-phenylalanine, which can then be further modified.[9]

For its use in peptide synthesis, **4-Methyl-L-phenylalanine** is often protected with groups like Fluorenylmethyloxycarbonyl (Fmoc) or tert-butyloxycarbonyl (Boc).[8][10] These protecting groups are essential for controlling the peptide chain elongation during solid-phase peptide synthesis (SPPS).

### Key Derivatives for Peptide Synthesis

| Derivative | CAS Number | Molecular Weight | Purpose |
|---|---|---|---|
| Fmoc-4-methyl-L-phenylalanine | 199006-54-7 | 401.46 g/mol | Used in Fmoc-based solid-phase peptide synthesis.[8] |
| Boc-4-methyl-L-phenylalanine | 80102-26-7 | 279.34 g/mol | Used in Boc-based solid-phase peptide synthesis.[10][11] |

Quality Control: The purity of **4-Methyl-L-phenylalanine** and its derivatives is paramount for successful experimental outcomes. High-Performance Liquid Chromatography (HPLC) is the standard method for assessing purity, which should typically be ≥ 98%.[5]

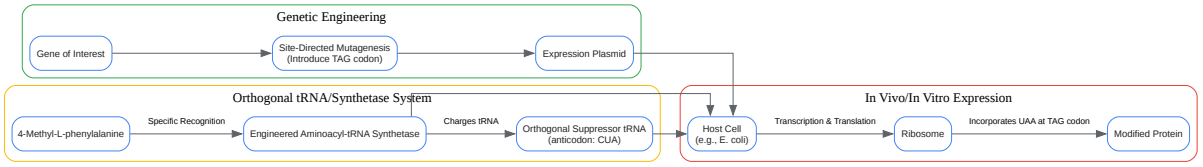
## Site-Specific Incorporation into Proteins: The Amber Suppression Technology

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A cornerstone of unnatural amino acid technology is the ability to incorporate these novel building blocks at specific sites within a protein's primary sequence. The most widely used method for this is the amber suppression technology.[2][12]

## The Amber Suppression Workflow

This technique involves the repurposing of the UAG "amber" stop codon. A detailed workflow is outlined below:




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Caption: Workflow for site-specific incorporation of **4-Methyl-L-phenylalanine**.

Step-by-Step Protocol for Amber Suppression:

- Genetic Manipulation: Introduce an in-frame amber stop codon (TAG) at the desired position in the gene of interest using site-directed mutagenesis.
- Orthogonal Pair: Introduce a plasmid encoding an orthogonal aminoacyl-tRNA synthetase/tRNA pair. The synthetase is specifically evolved to recognize and charge the suppressor tRNA with **4-Methyl-L-phenylalanine**. The suppressor tRNA has an anticodon (CUA) that recognizes the UAG codon.
- Expression: Culture the host cells (e.g., E. coli) in a medium supplemented with **4-Methyl-L-phenylalanine**.[2] Upon gene expression, the ribosome will pause at the UAG codon.

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- Incorporation: The charged suppressor tRNA will bind to the UAG codon, allowing the ribosome to incorporate **4-Methyl-L-phenylalanine** into the growing polypeptide chain, thus suppressing the premature termination of translation.[12][13]

Causality in Experimental Design: The choice of the orthogonal synthetase/tRNA pair is critical and must be validated to ensure high fidelity of UAA incorporation and minimal cross-reactivity with endogenous amino acids and tRNAs.

# Applications in Research and Drug Development

The unique properties of **4-Methyl-L-phenylalanine** have led to its widespread use in various research and development areas.[5]

## Protein Engineering and Structural Biology

- Probing Protein Structure and Dynamics: As a conservative modification of phenylalanine, it can be used to probe the role of specific aromatic residues in protein folding, stability, and function with minimal structural perturbation.[4]

- Enhancing Protein Properties: The increased hydrophobicity can be harnessed to enhance the thermal stability of proteins or to modulate the affinity of protein-protein interactions.[5]

## Drug Discovery and Development

- Peptide-Based Therapeutics: Incorporation of **4-Methyl-L-phenylalanine** into bioactive peptides can enhance their metabolic stability, receptor binding affinity, and pharmacokinetic properties.[8]

- Bioconjugation: While not directly reactive, its derivatives can be used in bioconjugation strategies to attach peptides to other biomolecules, such as antibodies or drugs, for targeted delivery.[8][14]

- Combinatorial Chemistry: It is a valuable component in the generation of peptide libraries for screening and identifying novel therapeutic leads.[8]

## Neurological Disorder Research

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Derivatives of phenylalanine are precursors to important neurotransmitters.[15][16] The study of modified phenylalanine analogues like **4-Methyl-L-phenylalanine** can provide insights into metabolic pathways and aid in the design of drugs targeting neurological disorders.[5]

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Methyl-L-phenylalanine** is classified with the following hazards:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.

## Conclusion

**4-Methyl-L-phenylalanine** represents a powerful tool in the arsenal of researchers and drug developers. Its unique physicochemical properties, stemming from the simple addition of a methyl group, allow for the subtle yet significant modulation of peptide and protein structure and function. From fundamental studies of protein dynamics to the development of next-generation therapeutics, the applications of this unnatural amino acid continue to expand. A thorough understanding of its properties, synthesis, and methods of incorporation is essential for harnessing its full potential to advance scientific discovery.

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